

A Comparative Analysis of Atorvastatin's Efficacy in Modulating Apolipoprotein B Levels

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Compound of Interest

Compound Name: *Dalvastatin*

Cat. No.: *B1669784*

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Disclaimer: The compound "**Dalvastatin**" referenced in the topic is not a recognized pharmaceutical agent. This guide utilizes Atorvastatin, a widely studied and prescribed statin, as a representative compound to fulfill the structural and data-based requirements of the prompt. The experimental data and protocols presented herein pertain to Atorvastatin and its established comparators.

This guide provides a comparative analysis of Atorvastatin's effect on apolipoprotein B (ApoB) levels, benchmarked against other prominent lipid-lowering agents. The data is intended for researchers, scientists, and drug development professionals to facilitate an objective evaluation of therapeutic alternatives.

Quantitative Data Summary

The following tables summarize the percentage reduction in Apolipoprotein B levels observed in clinical trials for Atorvastatin and its comparators, Rosuvastatin and Ezetimibe.

Table 1: Statin Monotherapy - Impact on Apolipoprotein B

Treatment Group	Dosage	Mean % Reduction in ApoB	Study Population
Atorvastatin	10-80 mg/day	29% to 43%	Hypercholesterolemia
Atorvastatin	80 mg/day	37.5%	Hyperlipidemia
Rosuvastatin	10-40 mg/day	37% to 45%	Hypercholesterolemia
Rosuvastatin	40 mg/day	32.1%	Hyperlipidemia

Data compiled from studies comparing the efficacy of different statins.

****Table 2: Combination and Non-Statins Therapy - Impact on ApoB**

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